

# comparative solubility studies of ionic liquids in various media

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An In-Depth Technical Guide to the Comparative Solubility of Ionic Liquids

## The Crucial Role of Solubility in Ionic Liquid Applications

Ionic liquids (ILs) are a unique class of salts that exist as liquids below 100°C. Their negligible vapor pressure, high thermal stability, and remarkable tunability make them powerful alternatives to volatile organic solvents in a vast array of applications, including chemical synthesis, catalysis, separations, and pharmaceuticals.<sup>[1][2][3]</sup> The success of these applications hinges on a thorough understanding and control of the IL's solubility behavior. Whether you are designing a liquid-liquid extraction process, formulating a drug, or developing a new reaction medium, solubility is a paramount consideration.

Unlike traditional inorganic salts where solubility is primarily a battle between high lattice energy and ion solvation energy, the dissolution of ILs is a more nuanced process.<sup>[4][5][6]</sup> Because ILs are liquid at or near room temperature, their lattice energy is less of a barrier to

dissolution. Instead, factors like ion hydrophobicity, hydrogen bonding capabilities, and van der Waals forces play a dominant role in determining their miscibility with other substances.<sup>[4]</sup>

## Key Factors Governing Ionic Liquid Solubility

The "tunability" of ionic liquids stems from the ability to modify their constituent cations and anions, which in turn dictates their physical properties, including solubility.

### The Decisive Influence of the Anion

The choice of anion is frequently the primary factor determining an IL's solubility profile, particularly its interaction with water. The anion's ability to act as a hydrogen-bond acceptor is critical. This leads to a general hydrophobicity trend among common anions.<sup>[7]</sup>

- **Hydrophilic ILs:** Anions that are small and strong hydrogen-bond acceptors, such as halides ( $\text{Cl}^-$ ,  $\text{Br}^-$ ), acetate ( $\text{CH}_3\text{COO}^-$ ), and tetrafluoroborate ( $[\text{BF}_4]^-$ ), tend to form ILs that are miscible with water.
- **Hydrophobic ILs:** Conversely, large, bulky anions with diffuse charges and weak hydrogen-bonding ability, such as bis(trifluoromethylsulfonyl)imide ( $[\text{NTf}_2]^-$ ) and hexafluorophosphate ( $[\text{PF}_6]^-$ ), result in water-immiscible ILs.<sup>[7]</sup>

The hydrophobicity of common anions generally increases in the following order:  $[\text{BF}_4]^- < [\text{PF}_6]^- < [\text{NTf}_2]^-$ <sup>[7]</sup>

### The Modulating Role of the Cation

While the anion sets the primary solubility characteristic, the cation provides a means to fine-tune it. The most commonly studied cations are based on imidazolium, pyridinium, ammonium, and phosphonium cores.

- **Alkyl Chain Length:** For a given anion, increasing the length of the alkyl chain(s) on the cation generally increases the IL's hydrophobicity and decreases its water solubility.<sup>[1][7]</sup> This is due to the increasing contribution of nonpolar van der Waals interactions.
- **Cation Core:** The nature of the heterocyclic or central atom also plays a role. For instance, phosphonium-based ILs often exhibit higher thermal stability and hydrophobicity compared

to their ammonium counterparts.[8][9] The delocalized charge in imidazolium rings also influences their interaction with polar solvents.

## The Solvent Environment

The principle of "like dissolves like" is a useful starting point. The polarity of the solvent is a key determinant of its ability to dissolve a given IL.[5] Water, a highly polar protic solvent, readily dissolves hydrophilic ILs. Nonpolar solvents like hexane, on the other hand, will have limited miscibility with most common ILs, although highly functionalized, long-chain ILs can exhibit some solubility.[2]

## Temperature and Pressure

For the dissolution of liquid or solid ILs in liquid solvents, an increase in temperature typically leads to increased solubility.[5] Pressure is a more significant factor when considering the solubility of gases in ILs or the solubility of ILs in supercritical fluids. For instance, the solubility of gases in liquids generally increases with rising pressure.[5]

## Comparative Solubility Across Media

The solubility of an ionic liquid is not an intrinsic property but a function of the system it is in. Here we compare the behavior of ILs in three key media types.

### Aqueous Systems

The interaction of ILs with water can range from complete miscibility to pronounced phase separation, a property critical for applications in liquid-liquid extraction and environmental containment.[7]

- **Miscible Systems:** Imidazolium-based ILs with short alkyl chains (e.g., 1-ethyl-3-methylimidazolium, [emim]<sup>+</sup>) combined with hydrophilic anions like tetrafluoroborate ([BF<sub>4</sub>]<sup>-</sup>) are typically fully miscible with water at room temperature.
- **Immiscible Systems:** Pairing a cation like 1-butyl-3-methylimidazolium ([bmim]<sup>+</sup>) with a hydrophobic anion like bis(trifluoromethylsulfonyl)imide ([NTf<sub>2</sub>]<sup>-</sup>) creates an IL that is largely immiscible with water, forming a distinct second liquid phase.[7]

Table 1: Mutual Solubility of Imidazolium-Based Ionic Liquids with Water

| Ionic Liquid              | Anion Hydrophobicity | Cation Alkyl Chain       | Water Miscibility |
|---------------------------|----------------------|--------------------------|-------------------|
| [emim][BF <sub>4</sub> ]  | Low                  | Short (C <sub>2</sub> )  | Miscible          |
| [bmim][BF <sub>4</sub> ]  | Low                  | Medium (C <sub>4</sub> ) | Miscible          |
| [bmim][PF <sub>6</sub> ]  | Medium               | Medium (C <sub>4</sub> ) | Immiscible        |
| [hmim][PF <sub>6</sub> ]  | Medium               | Long (C <sub>6</sub> )   | Immiscible        |
| [bmim][NTf <sub>2</sub> ] | High                 | Medium (C <sub>4</sub> ) | Immiscible        |
| [omim][NTf <sub>2</sub> ] | High                 | Long (C <sub>8</sub> )   | Immiscible        |

(Data synthesized from trends reported in the literature.[\[7\]](#))

## Organic Solvents

The solubility of ILs in organic solvents is highly dependent on the specific IL-solvent pairing. Hildebrand solubility parameters ( $\delta$ ) can be a useful tool for predicting miscibility; substances with similar  $\delta$  values are more likely to be miscible.[\[1\]](#)

- Polar Solvents: Hydrophilic ILs often show good solubility in polar organic solvents like methanol and acetone.
- Nonpolar Solvents: Hydrophobic ILs, especially those with long alkyl chains on the cation, can be soluble in less polar solvents like toluene, but are generally insoluble in very nonpolar solvents such as hexane.[\[2\]](#)

Table 2: General Miscibility of Representative Ionic Liquids in Organic Solvents

| Ionic Liquid                 | Methanol<br>(Polar, Protic) | Acetone<br>(Polar, Aprotic) | Toluene<br>(Nonpolar) | Hexane<br>(Nonpolar) |
|------------------------------|-----------------------------|-----------------------------|-----------------------|----------------------|
| [bmim][BF <sub>4</sub> ]     | Miscible                    | Miscible                    | Immiscible            | Immiscible           |
| [bmim][NTf <sub>2</sub> ]    | Miscible                    | Miscible                    | Miscible              | Immiscible           |
| [P <sub>6,6,6,14</sub> ][Cl] | Miscible                    | Miscible                    | Miscible              | Miscible             |

(Data represents general trends.  $[P_{6,6,6,14}]^+$  is trihexyl(tetradecyl)phosphonium, a common hydrophobic cation.)

### **\*\*3.3 Supercritical Fluids (scCO<sub>2</sub>) \*\***

The combination of ILs and supercritical carbon dioxide (scCO<sub>2</sub>) is a cornerstone of many green chemistry processes.<sup>[3][10]</sup> The general observation is a highly asymmetric solubility relationship:

- CO<sub>2</sub> in ILs: Carbon dioxide is highly soluble in many ionic liquids.
- ILs in scCO<sub>2</sub>: Conversely, ionic liquids have extremely low, often negligible, solubility in pure scCO<sub>2</sub>.<sup>[10]</sup>

This property is advantageous for product extraction: a product can be extracted from the non-volatile IL phase using scCO<sub>2</sub>, after which the CO<sub>2</sub> can be easily removed by depressurization, leaving a pure product and a recyclable IL/catalyst system. The minimal solubility of the IL in scCO<sub>2</sub> prevents contamination of the extracted product.

Interestingly, the solubility of ILs in scCO<sub>2</sub> can be dramatically increased by the addition of a small amount of a polar cosolvent, such as methanol. This effect is attributed to the specific interactions between the cosolvent and the IL ions, which enhances their compatibility with the nonpolar scCO<sub>2</sub> phase.<sup>[11]</sup>

## **Methodologies for Solubility Assessment**

Accurate determination of solubility requires robust experimental protocols and, increasingly, powerful predictive models to screen candidates efficiently.

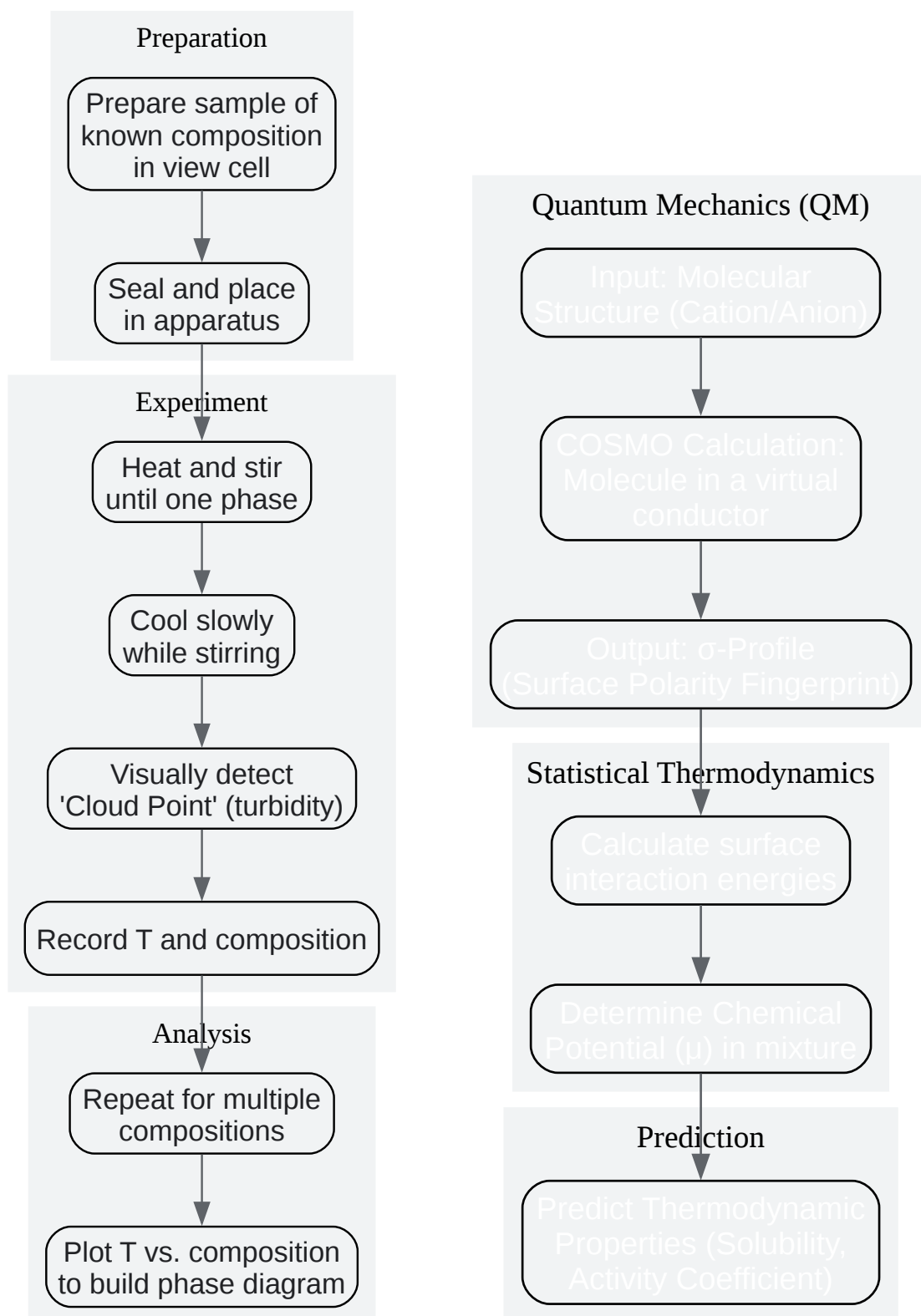
### **Experimental Determination**

Several reliable methods exist for quantifying IL solubility. The choice of method depends on the system's properties and the required precision.

This technique is widely used to determine the liquid-liquid equilibrium (LLE) boundary, often reported as the Upper Consolute Solution Temperature (UCST), the critical temperature above which two liquids are completely miscible.<sup>[12]</sup>

### Step-by-Step Methodology:

- **Sample Preparation:** Prepare a series of samples with known compositions (mole or weight fractions) of the ionic liquid and the solvent in a high-pressure, variable-volume view cell equipped with a magnetic stirrer.
- **Homogenization:** Heat the cell slowly while stirring vigorously until the mixture becomes a single, clear liquid phase.
- **Cooling and Observation:** Slowly cool the cell (e.g., at a rate of  $<1$  K/min) while continuing to stir.
- **Cloud Point Detection:** The "cloud point" is the precise temperature at which the first sign of turbidity or cloudiness appears, indicating the transition from a single phase to two distinct liquid phases. This is the equilibrium temperature for that specific composition.[\[12\]](#)
- **Phase Diagram Construction:** Repeat steps 1-4 for the entire range of compositions to map out the complete binodal (solubility) curve. The peak of this curve represents the UCST.



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